

Navigating the Solubility of 3-Aminopropanal: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Aminopropanal

Cat. No.: B1211446

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This technical guide provides an in-depth analysis of the solubility of **3-aminopropanal** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available data, outlines experimental protocols, and presents key biological and experimental workflows to facilitate the effective use of this reactive aldehyde in a laboratory setting.

Core Topic: 3-Aminopropanal Solubility Profile

3-Aminopropanal (C_3H_7NO), a bifunctional molecule containing both an amino and an aldehyde group, exhibits a distinct solubility profile crucial for its application in chemical synthesis and biological studies. Its polarity, arising from the presence of these functional groups, largely dictates its behavior in different solvent systems.

Data Presentation: Solubility of 3-Aminopropanal

Precise quantitative solubility data for **3-aminopropanal** is not widely available in published literature, which may be attributed to its reactivity and tendency to polymerize. However, consistent qualitative descriptions of its solubility have been compiled from various sources.

Solvent	Qualitative Solubility	Key Observations
Water	Highly Soluble / Miscible	The polar amino (-NH ₂) and aldehyde (-CHO) groups readily form hydrogen bonds with water molecules, leading to high solubility. [1]
Methanol	Moderately Soluble	As a polar protic solvent, methanol can effectively solvate the polar functional groups of 3-aminopropanal. [1]
Ethanol	Moderately Soluble	Similar to methanol, ethanol's polarity and ability to hydrogen bond contribute to moderate solubility. [1]
Acetone	Soluble	General solubility of amines and aldehydes in acetone is noted, suggesting miscibility.
Chloroform	Miscible	General solubility of amines is noted in chloroform.
Diethyl Ether	Soluble	General solubility of amines is noted in ether.

Experimental Protocols

Determining Solubility of 3-Aminopropanal: A General Protocol

The following protocol outlines a standard method for determining the solubility of a compound like **3-aminopropanal** in various solvents. Given the compound's instability, it is recommended to use it fresh and store it under an inert atmosphere.

Objective: To determine the qualitative and semi-quantitative solubility of **3-aminopropanal** in a range of solvents.

Materials:

- **3-Aminopropanal**
- Selected solvents (e.g., water, ethanol, methanol, acetone, toluene, hexane)
- Small-scale vials or test tubes with closures
- Vortex mixer
- Analytical balance
- Pipettes

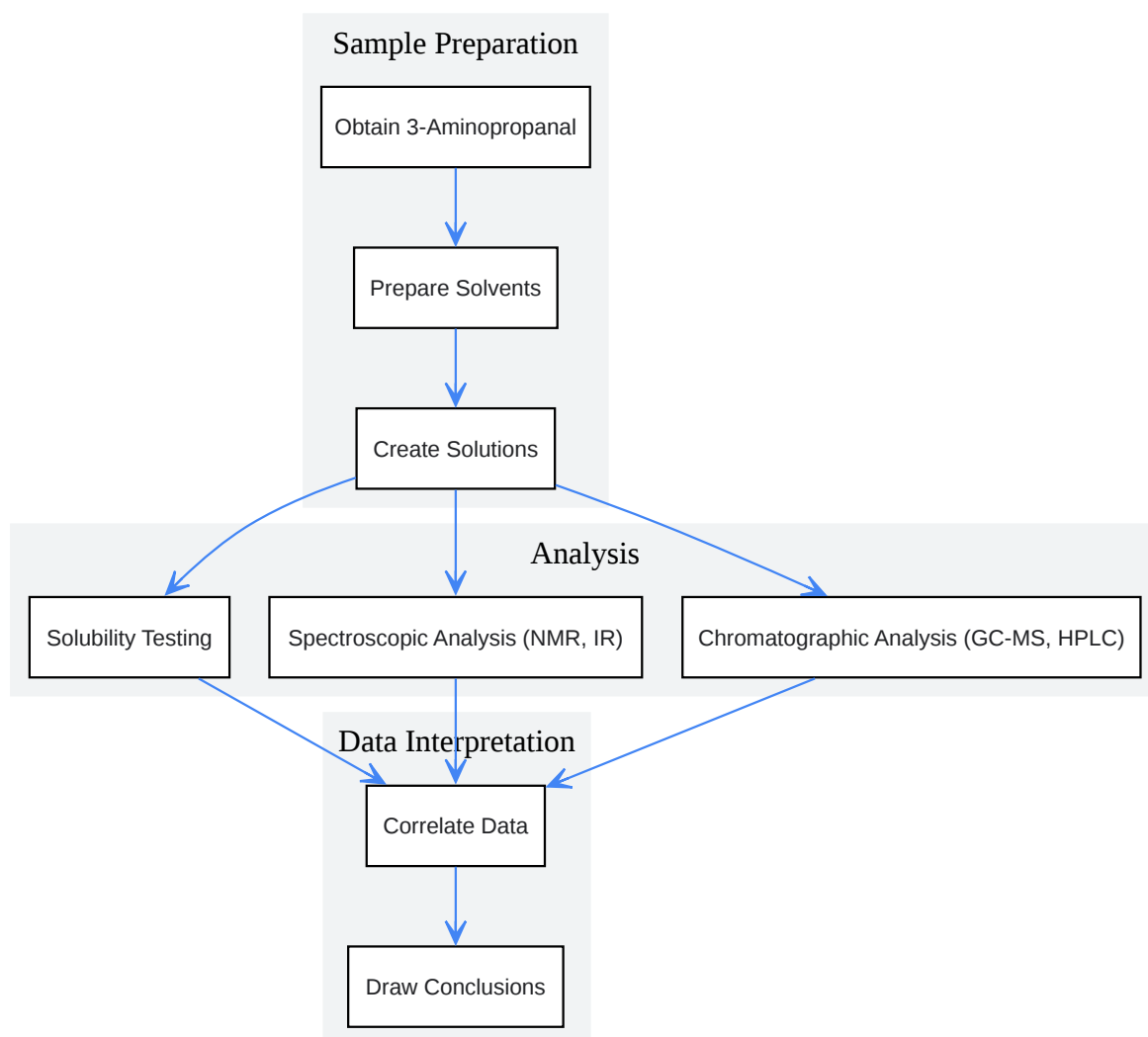
Procedure:

- Preparation: Dispense a fixed volume (e.g., 1 mL) of each selected solvent into separate, labeled vials.
- Initial Addition: To each vial, add a small, pre-weighed amount of **3-aminopropanal** (e.g., 10 mg).
- Mixing: Securely cap the vials and vortex for 30-60 seconds to ensure thorough mixing.
- Observation: Visually inspect each vial for dissolution. Record observations as "freely soluble," "partially soluble," or "insoluble."
- Incremental Addition (for soluble compounds): If the initial amount dissolves completely, continue to add pre-weighed increments of **3-aminopropanal**, vortexing after each addition, until saturation is reached (i.e., solid material remains undissolved).
- Quantification: The total mass of **3-aminopropanal** dissolved in the known volume of solvent provides a semi-quantitative measure of solubility (e.g., in mg/mL).
- Temperature Control: For more precise measurements, conduct the experiment at a controlled temperature, as solubility is temperature-dependent.

Mandatory Visualizations

Signaling Pathway: beta-Alanine Metabolism

3-Aminopropanal is an intermediate in the metabolic pathway of beta-alanine. The following diagram illustrates its position within this pathway.



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References

- 1. solubilityofthings.com [solubilityofthings.com]
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